

Terrestribisamide: A Cinnamic Acid-Derived Bisamide Alkaloid in Drug Discovery

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Compound of Interest

Compound Name: *Terrestribisamide*

Cat. No.: *B3431546*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Terrestribisamide, a naturally occurring cinnamic acid-derived bisamide alkaloid, has emerged as a molecule of significant interest in the fields of pharmacology and drug development. This technical guide provides a comprehensive overview of the current understanding of **terrestribisamide**, with a focus on its synthesis, biological activities, and putative mechanisms of action. Quantitative data from antimicrobial, antioxidant, and cytotoxic studies are presented in structured tables for comparative analysis. Detailed experimental protocols for its synthesis and key biological assays are provided to facilitate further research. Furthermore, this guide employs Graphviz (DOT language) to visually represent the proposed signaling pathways and experimental workflows, offering a clear and concise depiction of the complex biological processes potentially modulated by this promising alkaloid.

Introduction

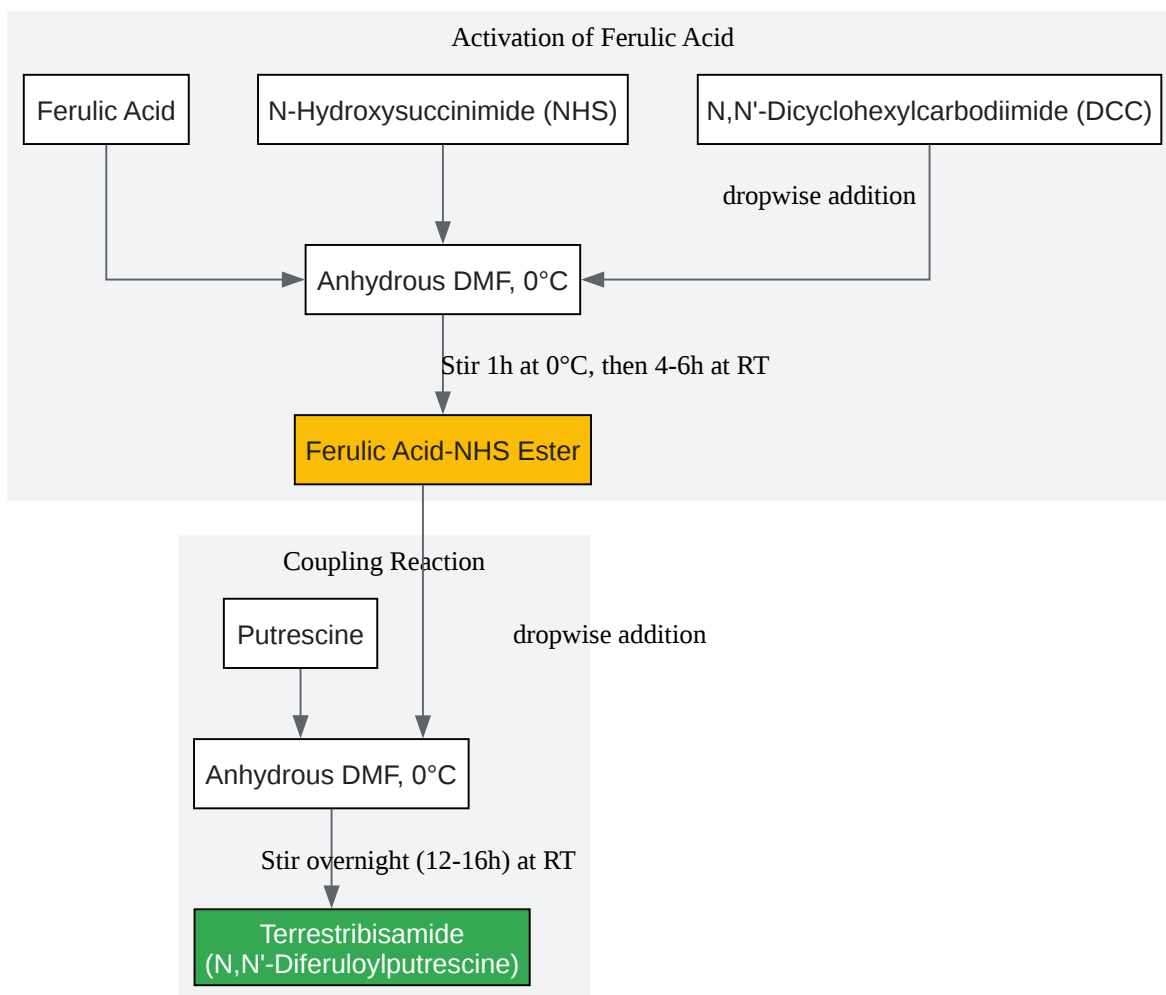
Terrestribisamide, also known as (E,E)-N,N'-Diferuloylputrescine, is a bisamide alkaloid derived from cinnamic acid.^{[1][2]} It has been isolated from various plant sources, including *Peltophorum pterocarpum* and *Tribulus terrestris*.^{[1][2]} Cinnamic acid and its derivatives are a well-established class of compounds with a wide range of biological activities, including antioxidant, antimicrobial, anti-inflammatory, and anticancer effects.^{[3][4]} **Terrestribisamide**, as a member of this family, has demonstrated a notable spectrum of pharmacological properties, making it a compelling candidate for further investigation in drug discovery programs. This

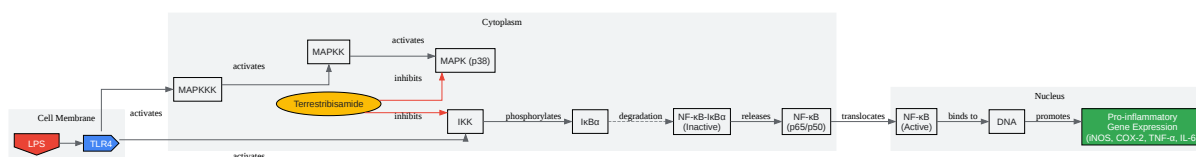
guide aims to consolidate the existing scientific knowledge on **terrestribisamide** to serve as a valuable resource for the scientific community.

Chemical Synthesis

The chemical synthesis of **terrestribisamide** (N,N'-diferuloylputrescine) is crucial for obtaining sufficient quantities for extensive biological evaluation and lead optimization. A common and effective method involves the coupling of ferulic acid with putrescine.

Synthesis Workflow





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